

# Technical Guide: Physicochemical Properties of 2,4-Dichloro-5-fluorobenzyl Alcohol

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## Compound of Interest

Compound Name: 2,4-Dichloro-5-fluorobenzyl alcohol

Cat. No.: B1304679

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical constants of **2,4-Dichloro-5-fluorobenzyl alcohol**, a halogenated aromatic alcohol of interest in pharmaceutical and chemical research. Due to the limited availability of public data for this specific compound, this guide also includes generalized experimental protocols for the determination of key physical properties.

## Core Physical Constants

The physical properties of **2,4-Dichloro-5-fluorobenzyl alcohol** are crucial for its handling, formulation, and application in research and development. The available data is summarized in the table below.

| Physical Constant | Value  | Reference                               |
|-------------------|--|---|
| Molecular Formula | C <sub>7</sub> H <sub>5</sub> Cl <sub>2</sub> FO | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 195.02 g/mol                                     | <a href="#">[1]</a> <a href="#">[2]</a> |
| Melting Point     | 201-203 °C                                       |   |
| Boiling Point     | Data not available                               |   |
| Density           | 1.303 g/cm <sup>3</sup>                          |   |
| Flash Point       | 161.1 °C   |   |
| Solubility        | Data not available                               | <a href="#">[1]</a>                     |
| CAS Number        | 219765-56-7                                      | <a href="#">[1]</a>                     |

It is important to note that while a value for density and flash point is provided by a single supplier, boiling point and comprehensive solubility data are not readily available in the public domain.

## Experimental Protocols for Physical Constant Determination

For researchers requiring precise data for their specific applications, the following are generalized experimental protocols for determining boiling point and solubility.

### Determination of Boiling Point (Micro Method)

This method is suitable for determining the boiling point of a small quantity of a liquid organic compound.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)

- Small test tube
- Mineral oil or other high-boiling liquid
- Heating source (e.g., Bunsen burner or hot plate)
- Sample of **2,4-Dichloro-5-fluorobenzyl alcohol** (melted if solid at room temperature)

#### Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped into a Thiele tube filled with mineral oil, ensuring the heat is distributed evenly.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Solubility

This protocol outlines a qualitative method for determining the solubility of a compound in various solvents.

#### Apparatus:

- Small test tubes
- Vortex mixer (optional)

- A selection of solvents (e.g., water, ethanol, acetone, dimethyl sulfoxide (DMSO), hexane)
- Sample of **2,4-Dichloro-5-fluorobenzyl alcohol**

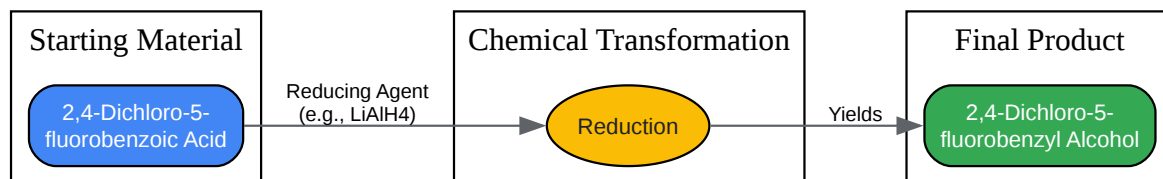
Procedure:

- Approximately 10-20 mg of the solid sample is placed into a clean, dry test tube.
- A small volume (e.g., 1 mL) of the chosen solvent is added to the test tube.
- The mixture is agitated vigorously for 1-2 minutes. A vortex mixer can be used for more efficient mixing.
- The mixture is allowed to stand, and a visual observation is made to determine if the solid has dissolved completely.
- If the solid dissolves, the compound is recorded as "soluble" in that solvent at that concentration.
- If the solid does not dissolve, the compound is recorded as "insoluble" or "sparingly soluble."
- This process is repeated for each of the selected solvents.

## Synthesis and Potential Biological Relevance

While specific biological signaling pathways for **2,4-Dichloro-5-fluorobenzyl alcohol** are not documented in readily available literature, information on similar halogenated benzyl alcohols can provide context for its potential applications. Halogenated benzyl alcohols are known intermediates in the synthesis of pharmaceuticals and agrochemicals. For instance, 2,4-dichlorobenzyl alcohol is a known antiseptic agent used in throat lozenges and has been investigated for its antimicrobial properties. The presence of chlorine and fluorine atoms in **2,4-Dichloro-5-fluorobenzyl alcohol** may influence its lipophilicity, metabolic stability, and biological activity.

The synthesis of such compounds often involves the reduction of the corresponding benzoic acid or benzaldehyde. A generalized synthetic workflow is depicted below.



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Caption: A generalized workflow for the synthesis of **2,4-Dichloro-5-fluorobenzyl alcohol**.

This in-depth technical guide provides the currently available physical constants for **2,4-Dichloro-5-fluorobenzyl alcohol** and outlines standard methodologies for their experimental determination. Further research is required to fully characterize this compound's properties and explore its potential biological activities.

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## References

- 1. 2,4-Dichloro-5-Fluorobenzyl Alcohol [myskinrecipes.com]
- 2. scbt.com [scbt.com]
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